

# An In-depth Technical Guide on the Crystal Structure of 3-Bromoisonicotinic Acid

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## Compound of Interest

Compound Name: 3-Bromoisonicotinic acid

Cat. No.: B086055

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This guide provides a comprehensive overview of the crystal structure and associated data for **3-bromoisonicotinic acid**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key crystallographic data, details experimental protocols for its synthesis and crystallization, and visualizes the experimental workflow.

## Introduction

**3-Bromoisonicotinic acid** (C<sub>6</sub>H<sub>4</sub>BrNO<sub>2</sub>) is a derivative of isonicotinic acid and serves as a significant intermediate in the synthesis of various pharmaceutical compounds, including anti-tuberculosis drugs.<sup>[1][2]</sup> Understanding its solid-state structure is crucial for controlling polymorphism, ensuring purity, and designing new derivatives. This document outlines the key structural features and the methodologies used to determine them.

## Physicochemical Properties

- Molecular Formula: C<sub>6</sub>H<sub>4</sub>BrNO<sub>2</sub><sup>[3][4]</sup>
- Molecular Weight: 202.01 g/mol <sup>[3][4]</sup>
- Appearance: White needle-like crystals<sup>[1]</sup>
- Melting Point: 175-176 °C (with decomposition)<sup>[1]</sup>
- CAS Number: 13959-02-9<sup>[3][5]</sup>

## Crystallographic Data

The crystal structure of **3-bromoisonicotinic acid** has been determined by X-ray diffraction. The compound crystallizes in a triclinic system.<sup>[1][2]</sup> Key crystallographic parameters are summarized in the table below.

Parameter	Value
Crystal System	Triclinic
Space Group	P-1 (No. 2)
a (Å)	7.2512(6)
b (Å)	7.3916(6)
c (Å)	7.4920(7)
$\alpha$ (°)	65.065(4)
$\beta$ (°)	68.858(4)
$\gamma$ (°)	64.919(4)
Volume (Å <sup>3</sup> )	321.60(5)
Z	2
Temperature (K)	150(2)
Rgt(F)	0.0369
wRref(F <sup>2</sup> )	0.1017

Table 1: Summary of Crystallographic Data for **3-Bromoisonicotinic Acid**.<sup>[1][2]</sup>

## Experimental Protocols

The synthesis of **3-bromoisonicotinic acid** can be achieved through the carboxylation of 3-bromopyridine.<sup>[1]</sup>

Materials:

- 3-bromopyridine
- Lithium diisopropylamide (LDA) solution in anhydrous tetrahydrofuran (THF)
- Solid carbon dioxide (dry ice)
- Hydrochloric acid (9 M)
- Ethyl acetate (EtOAc)
- Ether (Et<sub>2</sub>O)
- Saturated saline (brine)
- Water
- Argon gas

Procedure:

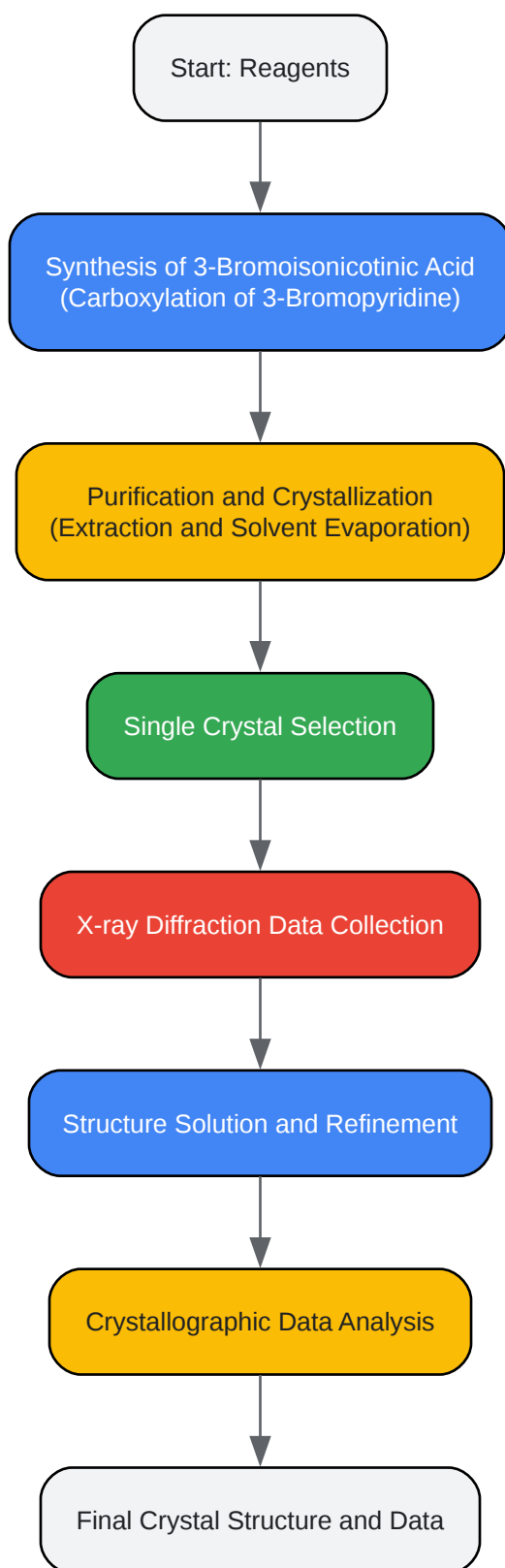
- Under an argon atmosphere, a solution of lithium diisopropylamide (1.5 mmol) in anhydrous THF (15 mL) is cooled to -78 °C.
- 3-bromopyridine (1.0 mmol, 164 mg) is added to the cooled LDA solution, and the mixture is stirred for 30 minutes at -78 °C.[\[1\]](#)
- Crushed solid carbon dioxide is added to the reaction mixture under argon protection.[\[1\]](#)
- The cooling bath is removed, and the reaction is allowed to warm to room temperature with continuous stirring.[\[1\]](#)
- Water (10 mL) is added, and the organic solvent (THF) is removed by evaporation.[\[1\]](#)
- The remaining aqueous phase is washed three times with ether.[\[1\]](#)
- The pH of the aqueous phase is adjusted to 3 by the addition of 9 M hydrochloric acid, followed by stirring for one hour.[\[1\]](#)
- The product is extracted three times with ethyl acetate.[\[1\]](#)

- The combined organic extracts are washed with saturated saline, dried, and the solvent is evaporated to yield **3-bromoisonicotinic acid** as white needle-like crystals.[1]

Single crystals suitable for X-ray diffraction are typically obtained through slow evaporation of a solvent in which the compound has moderate solubility. For **3-bromoisonicotinic acid**, the synthesis protocol itself yields needle-like crystals upon evaporation of the ethyl acetate.[1] Further recrystallization from a suitable solvent system can be performed to obtain higher quality crystals.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for the synthesis and crystal structure determination of **3-bromoisonicotinic acid**.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)